

Safe handling and storage procedures for Cobalt(II) perchlorate hexahydrate

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Compound of Interest

Compound Name: Cobalt(II) perchlorate hexahydrate

Cat. No.: B077673

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Application Notes and Protocols for Cobalt(II) Perchlorate Hexahydrate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and use of **Cobalt(II) perchlorate hexahydrate**. The following protocols and data are intended to ensure laboratory safety and proper use of this compound in research and development settings.

Hazard Identification and Classification

Cobalt(II) perchlorate hexahydrate is a powerful oxidizing agent and is suspected of causing cancer.[1][2] It can intensify fires and cause skin and serious eye irritation.[1] Additionally, it may cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]

GHS Hazard Classification:

Hazard Class	Category
Oxidizing solids	Category 2
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Respiratory Sensitization	Category 1
Carcinogenicity	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory tract irritation)

Physical and Chemical Properties

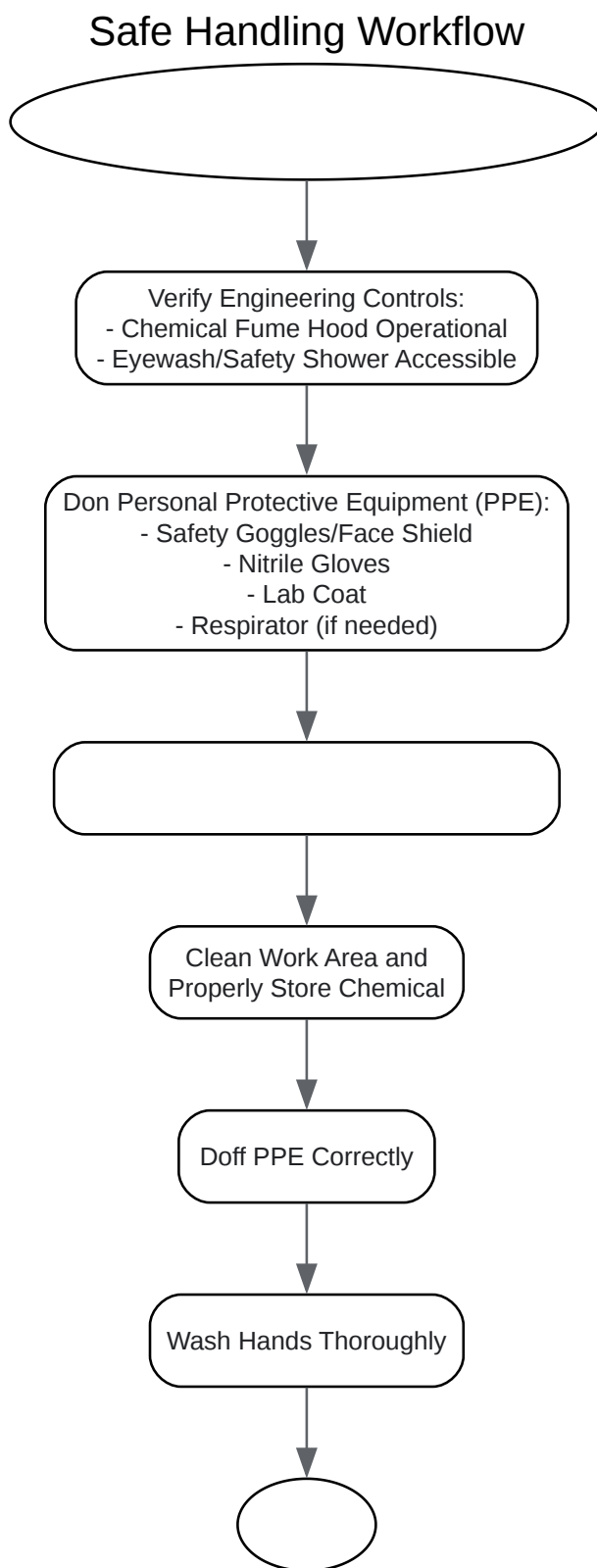
A summary of the key physical and chemical properties of **Cobalt(II) perchlorate hexahydrate** is provided below.

Property	Value
Appearance	Red crystalline solid[1]
Molecular Formula	$\text{Co}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$
CAS Number	13478-33-6
Molecular Weight	365.93 g/mol
Melting Point	1534 °C / 2793.2 °F[1][3]
Solubility	Soluble in water[4]
Odor	Odorless[1]

Safe Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of **Cobalt(II) perchlorate hexahydrate**, strict adherence to safety protocols is mandatory.

- All work with **Cobalt(II) perchlorate hexahydrate** should be conducted in a properly functioning chemical fume hood.[5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]
- Eye and Face Protection: Chemical safety goggles or a face shield are required.[3][6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.[5][6]
Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.[4]
- Respiratory Protection: If there is a risk of dust formation or if ventilation is inadequate, a NIOSH-approved particulate respirator (e.g., N95) should be worn.[3]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust.
- Wash hands thoroughly after handling the compound and before leaving the laboratory.[4][5]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[4]



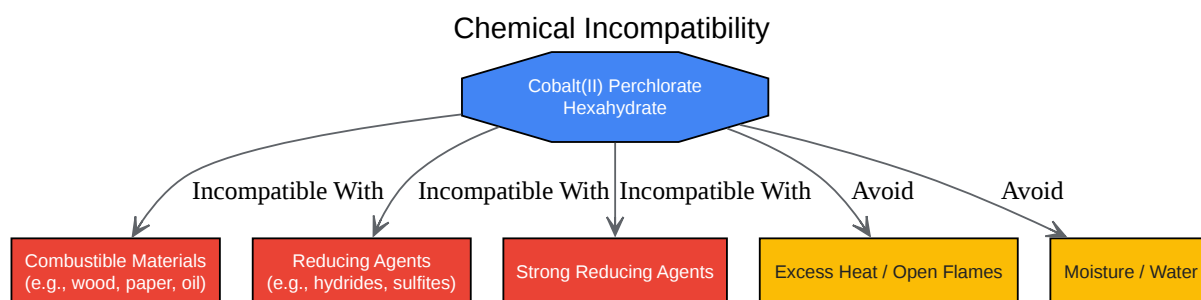
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Caption: Workflow for the safe handling of **Cobalt(II) perchlorate hexahydrate**.

Storage Procedures

Proper storage of **Cobalt(II) perchlorate hexahydrate** is critical to prevent accidents.

- General Storage: Store in a cool, dry, and well-ventilated area.[1][3] Keep containers tightly closed.[1][3]
- Hygroscopic Nature: The compound is hygroscopic and sensitive to moisture.[1][3] Store under an inert atmosphere if possible.[1][3]
- Incompatible Materials: Keep away from combustible materials, reducing agents, and strong reducing agents.[1][3] Do not store near heat, sparks, or open flames.[6]
- Segregation: Store locked up and away from incompatible substances.[4][6]



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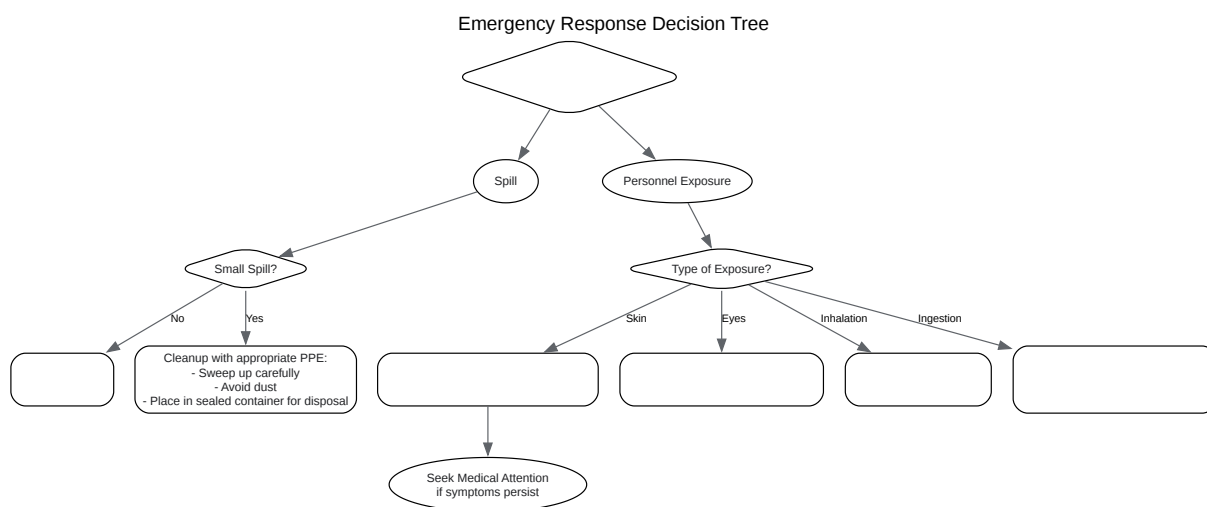
Caption: Incompatibility chart for **Cobalt(II) perchlorate hexahydrate**.

Emergency Procedures

In case of accidental exposure or spillage, follow these procedures immediately.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.[3]

- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[3]
[6] Remove contaminated clothing. If skin irritation persists, call a physician.[3]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration.[6]
If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[6] Rinse mouth with water and seek immediate medical attention.[6]
- Spills: Evacuate personnel to a safe area.[6] Wear appropriate PPE. For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[1] For large spills, contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[6] Do not let the product enter drains.[6]



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Caption: Decision tree for emergency response to spills or exposure.

Experimental Protocol: Catalytic Synthesis of Dihydropyrimidinones

The following protocol is an example of the use of **Cobalt(II) perchlorate hexahydrate** as a catalyst in organic synthesis, specifically for the one-pot synthesis of dihydropyrimidinones.[7]

- Aldehyde (1 mmol)

- β -ketoester (e.g., ethyl acetoacetate) (1 mmol)
- Urea or Thiourea (1.5 mmol)
- **Cobalt(II) perchlorate hexahydrate** (5 mol%)
- Solvent (e.g., ethanol)
- Ultrasonic bath
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, combine the aldehyde (1 mmol), β -ketoester (1 mmol), urea or thiourea (1.5 mmol), and **Cobalt(II) perchlorate hexahydrate** (5 mol%).
- Solvent Addition: Add the appropriate solvent (e.g., 5 mL of ethanol) to the flask.
- Sonication: Place the flask in an ultrasonic bath and irradiate the reaction mixture at a specified frequency (e.g., 40 kHz) and room temperature.
- Reaction Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Workup: Upon completion, pour the reaction mixture into crushed ice.
- Isolation: Collect the precipitated solid product by vacuum filtration.
- Purification: Wash the crude product with cold water and then recrystallize from a suitable solvent (e.g., ethanol) to obtain the pure dihydropyrimidinone.
- Characterization: Characterize the final product using appropriate analytical techniques (e.g., NMR, IR, Mass Spectrometry).
- This reaction should be performed in a well-ventilated fume hood.

- The catalytic nature of **Cobalt(II) perchlorate hexahydrate** means only a small amount is needed, but it should still be handled with all the precautions outlined in this document.
- Be aware of the hazards associated with all other reagents and solvents used in the synthesis.

Waste Disposal

- Dispose of **Cobalt(II) perchlorate hexahydrate** and any contaminated materials as hazardous waste.[6]
- Do not dispose of this chemical down the drain or in the regular trash.[5]
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EH&S) department for specific guidance.[5]

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